

Technical Guide: Physicochemical Properties of Anti-inflammatory Agent 38

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Compound of Interest

Compound Name: Anti-inflammatory agent 38

Cat. No.: B15569078

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Introduction

Anti-inflammatory agent 38, also identified as compound 23d, is a potent inhibitor of the Nrf2/HO-1 signaling pathway.[1] With a CAS Number of 3032633-42-1, this small molecule holds potential for research in inflammatory processes.[2] This document provides a comprehensive overview of the available solubility and stability data for **Anti-inflammatory agent 38**, outlines standard experimental protocols for determining these properties, and describes its targeted biological pathway.

Molecular Structure and Identity:

Parameter	Value
CAS Number	3032633-42-1
Molecular Formula	C36H46N2O13S
Molecular Weight	746.82 g/mol
Appearance	Solid, White to off-white

Solubility Profile

Quantitative aqueous solubility data for **Anti-inflammatory agent 38** is not readily available in public literature. A safety data sheet for the compound explicitly states "No data available" for water solubility.^[2] However, information from commercial suppliers provides some insights into its solubility in organic solvents and for in vivo formulations.

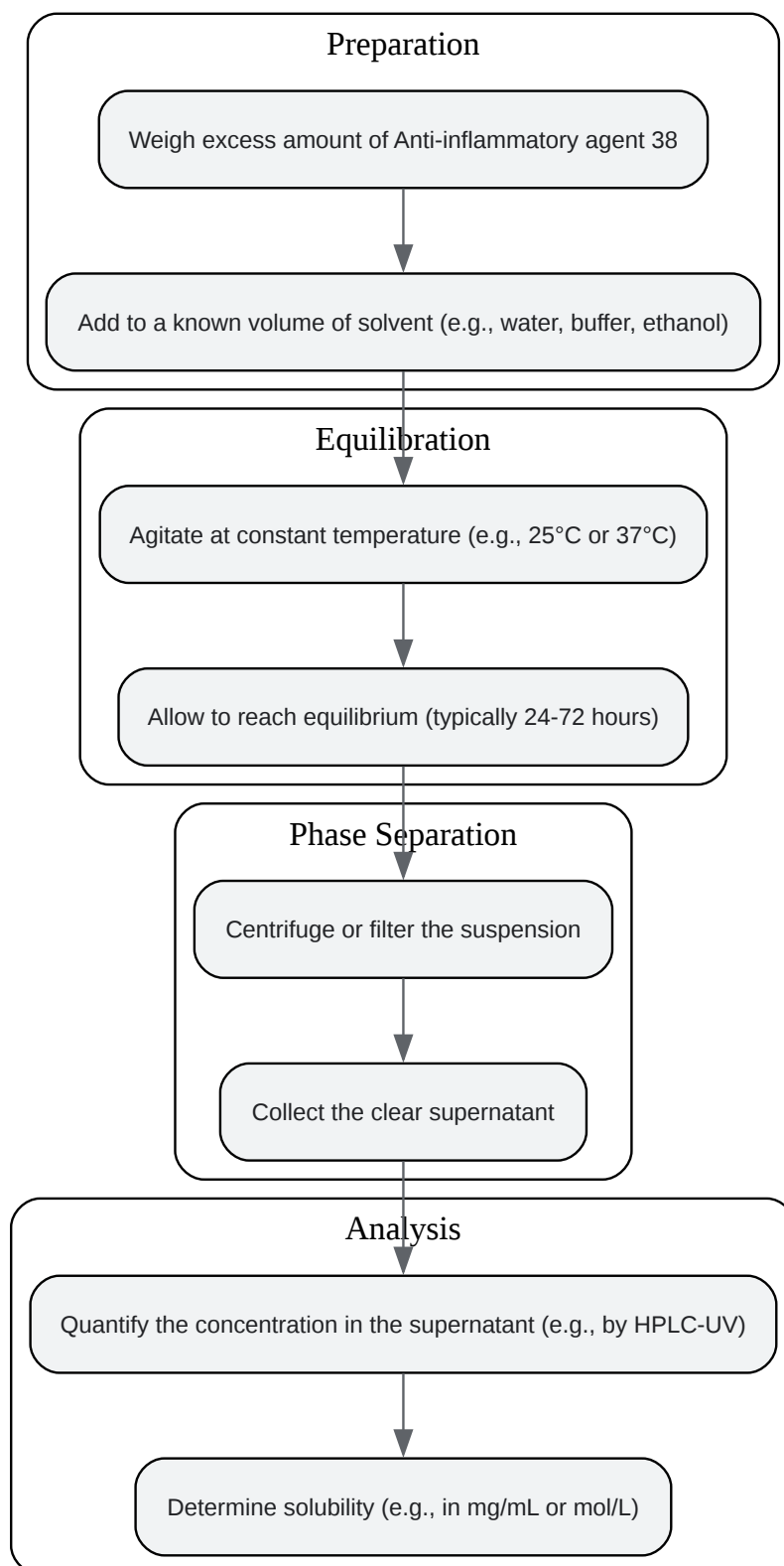
Quantitative Solubility Data:

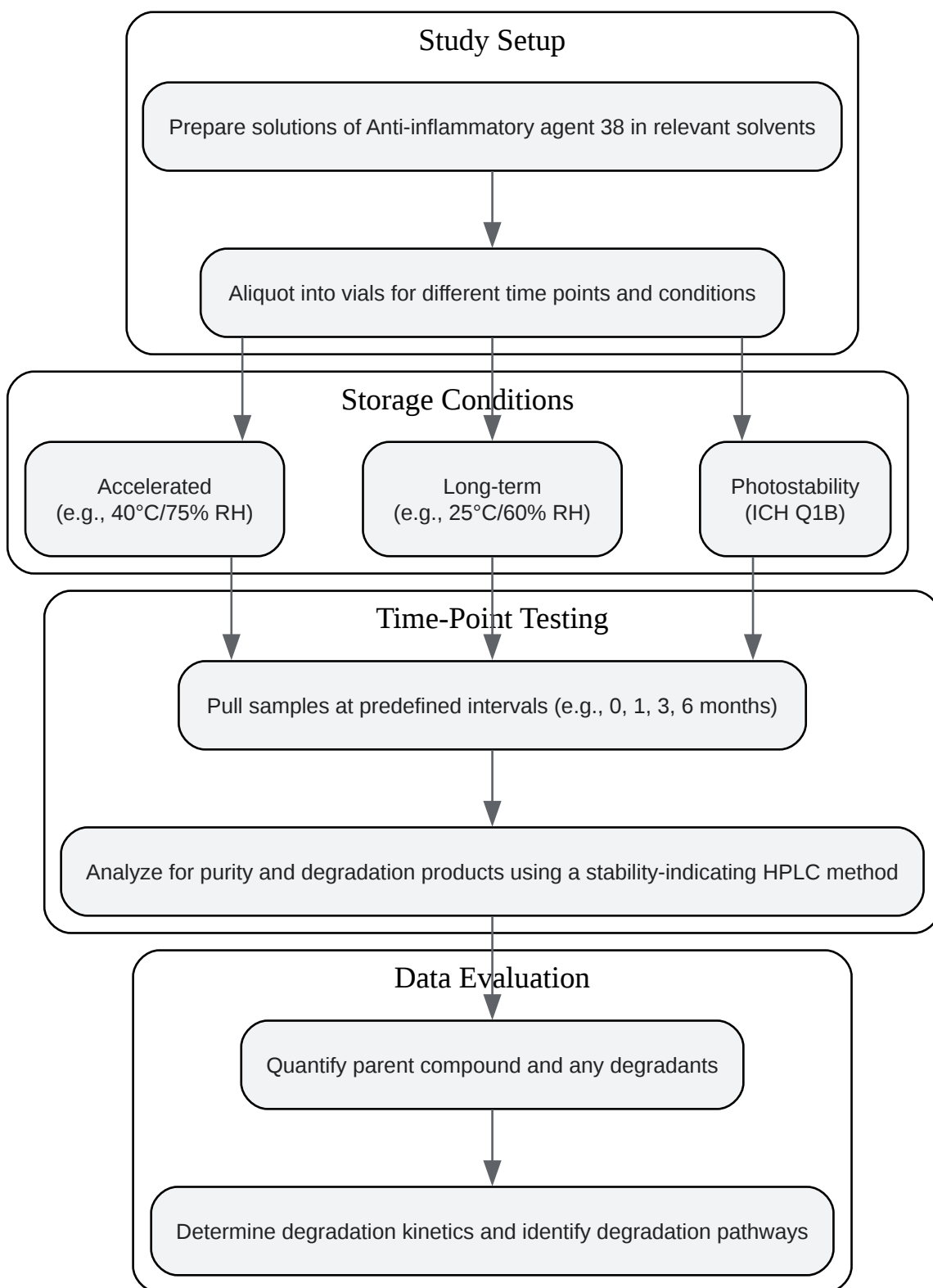
Solvent/System	Concentration	Remarks
Water	No data available	
DMSO/Corn oil	≥ 5 mg/mL (6.70 mM)	This is a clear solution for in vivo use, saturation is not known. ^[1]

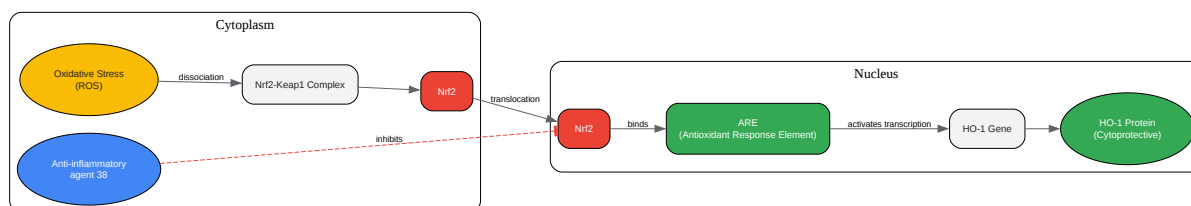
Experimental Protocol: Shake-Flask Method for Solubility Determination

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.

Workflow for Solubility Determination:







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. chemscene.com [chemscene.com]
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